

A Technical Guide to the Safe Handling and Use of Tetraallylsilane

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Tetraallylsilane

Cat. No.: B074137

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Introduction

Tetraallylsilane, also known as tetra(2-propenyl)silane, is an organosilicon compound with the chemical formula $(\text{H}_2\text{C}=\text{CHCH}_2)_4\text{Si}$.^[1] It is a versatile chemical intermediate utilized in the synthesis of dendrimers and other complex silicon-containing molecules.^{[2][3]} Its unique reactivity, particularly in iodine-promoted rearrangement reactions, makes it a valuable precursor for generating silicon-stereogenic organosilanes, which have potential applications in drug discovery and development.^{[4][5]} Due to its specific chemical properties and reactivity, a thorough understanding of its safe handling, storage, and emergency procedures is critical for all laboratory personnel. This guide provides an in-depth overview of the safety and handling protocols for **tetraallylsilane**, tailored for researchers, scientists, and drug development professionals.

Physicochemical Properties and Hazard Identification

Understanding the fundamental properties of **tetraallylsilane** is the first step in ensuring its safe use. The compound is a combustible liquid that is insoluble in water and presents specific hazards upon exposure.^{[1][6]}

Physical and Chemical Data

Quantitative data for **tetraallylsilane** has been compiled from various sources to provide a comprehensive reference.

Property	Value	Source(s)
Molecular Formula	C ₁₂ H ₂₀ Si	[7] [8]
Molecular Weight	192.37 g/mol	[1]
CAS Number	1112-66-9	[1] [8]
Appearance	Colorless to light yellow liquid	[6] [7]
Boiling Point	90 °C @ 3 mmHg	[1] [6]
Density	0.831 g/mL at 25 °C	[1] [6]
Flash Point	77 °C (170.6 °F) - Closed Cup	[1]
Refractive Index	n _{20/D} 1.485	[2] [6]
Vapor Pressure	0.304 mmHg at 25 °C	[6]
Solubility	Insoluble in water	[6]
Stability	Stable under normal conditions	[7]

Hazard Identification and GHS Classification

Tetraallylsilane is classified as a hazardous substance. Appropriate precautions must be taken to avoid exposure.

Hazard Class	Pictogram	Signal Word	Hazard Statement	Source(s)
Flammable Liquids	GHS07	Warning	H227: Combustible liquid	[7][9]
Skin Corrosion/Irritation	GHS07	Warning	H315: Causes skin irritation	[7][8]
Serious Eye Damage/Irritation	GHS07	Warning	H319: Causes serious eye irritation	[7][8]
STOT - Single Exposure	GHS07	Warning	H335: May cause respiratory irritation	[7][8]
Water Hazard Class	-	-	WGK 3: Severe hazard to water	[1][6]

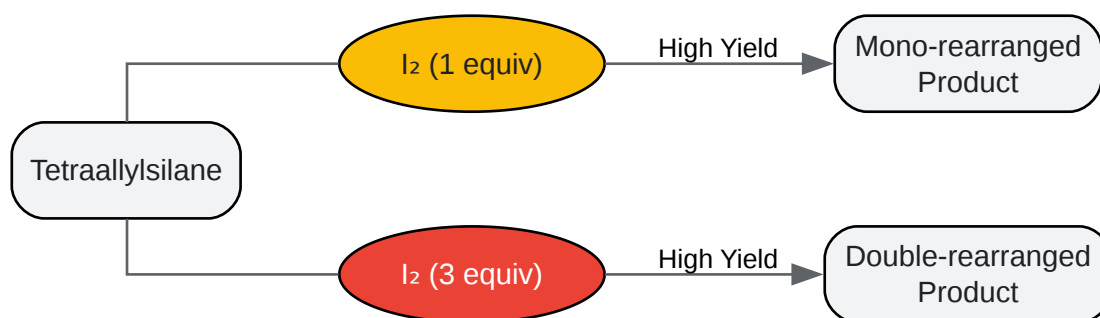
Reactivity and Experimental Protocols

Tetraallylsilane's utility is largely defined by its reactivity. It is a key precursor in various synthetic pathways, most notably in reactions involving iodine.

Iodine-Promoted Rearrangement

A significant reaction of **tetraallylsilane** is its rearrangement when treated with iodine (I₂).^[4]^[10] The stoichiometry of the iodine determines the reaction outcome, allowing for selective synthesis of mono- or di-rearranged products.^[5] This transformation is valuable for creating complex organosilanes with stereogenic silicon centers.^[4]^[5]

- Mono-rearrangement: Occurs with high selectivity when 1 equivalent of I₂ is used.^[5]
- Double-rearrangement: Becomes the predominant pathway when an excess (e.g., 3 equivalents) of I₂ is used.^[5]



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Reaction pathway of **tetraallylsilane** with iodine.

Experimental Protocol: Synthesis of Tetraallylsilane (Grignard Method)

This protocol describes a one-step synthesis from silicon tetrachloride and an allyl Grignard reagent, which has been reported to achieve high yields.[6][11]

Reagents and Equipment:

- Silicon tetrachloride ($SiCl_4$)
- Magnesium (Mg) powder
- Allyl bromide
- Toluene and Tetrahydrofuran (THF), anhydrous
- Iodine (for activation)
- 500 mL four-necked flask with a mechanical stirrer, condenser, and constant pressure dropping funnel
- Inert atmosphere setup (Nitrogen or Argon)
- Ice water bath

Procedure:

- Under an inert nitrogen atmosphere, charge the four-necked flask with an appropriate amount of magnesium powder.
- Activate the magnesium with a small crystal of iodine while stirring.
- Prepare a solution of allyl bromide in a mixture of anhydrous toluene and THF.
- Prepare a solution of silicon tetrachloride in anhydrous THF in the dropping funnel.
- To initiate the Grignard reaction, add a small amount of the allyl bromide solution to the magnesium. Use a water bath to control the initial exotherm.
- Once the Grignard reagent formation is stable, begin the dropwise addition of the silicon tetrachloride solution while simultaneously adding the remaining allyl bromide solution to maintain a steady reflux.
- After the addition is complete, maintain the reaction temperature at 50 °C and allow it to reflux for approximately 60 hours.[6]
- Cool the reaction mixture to room temperature and then pour it into ice water to quench.
- Extract the aqueous layer with diethyl ether. Combine the organic extracts, wash with water, and dry over anhydrous sodium sulfate.
- Concentrate the solution under reduced pressure. The resulting residue can be purified by vacuum distillation to yield **tetraallylsilane** as a colorless oil.[6]

Experimental Protocol: Iodine-Promoted Mono-Rearrangement

This procedure is adapted from published literature for the selective mono-rearrangement of **tetraallylsilane**.^[5]

Reagents and Equipment:

- **Tetraallylsilane**
- Iodine (I₂)

- Dichloromethane (DCM), anhydrous
- Triethylamine
- Isopropanol
- Standard laboratory glassware for inert atmosphere reactions
- Silica gel for column chromatography

Procedure:

- In a round-bottom flask under an inert atmosphere, dissolve **tetraallylsilane** (1.0 mmol) in anhydrous DCM (10 mL).
- Add iodine (1.0 mmol, 1.0 equiv) to the solution and stir the mixture at room temperature for 6 hours.
- Cool the solution to 0 °C in an ice bath.
- Sequentially add triethylamine (2.0 mmol) and isopropanol (1.5 mmol).
- Allow the resulting mixture to stir and slowly warm to room temperature over 6 hours.
- Quench the reaction by adding water (15 mL).
- Extract the mixture with DCM (2 x 15 mL).
- Combine the organic layers, dry over magnesium sulfate (MgSO₄), filter, and concentrate on a rotary evaporator.
- Purify the crude product using column chromatography on silica gel (e.g., with a Hexanes:EtOAc gradient) to isolate the desired mono-rearranged product.^[5]

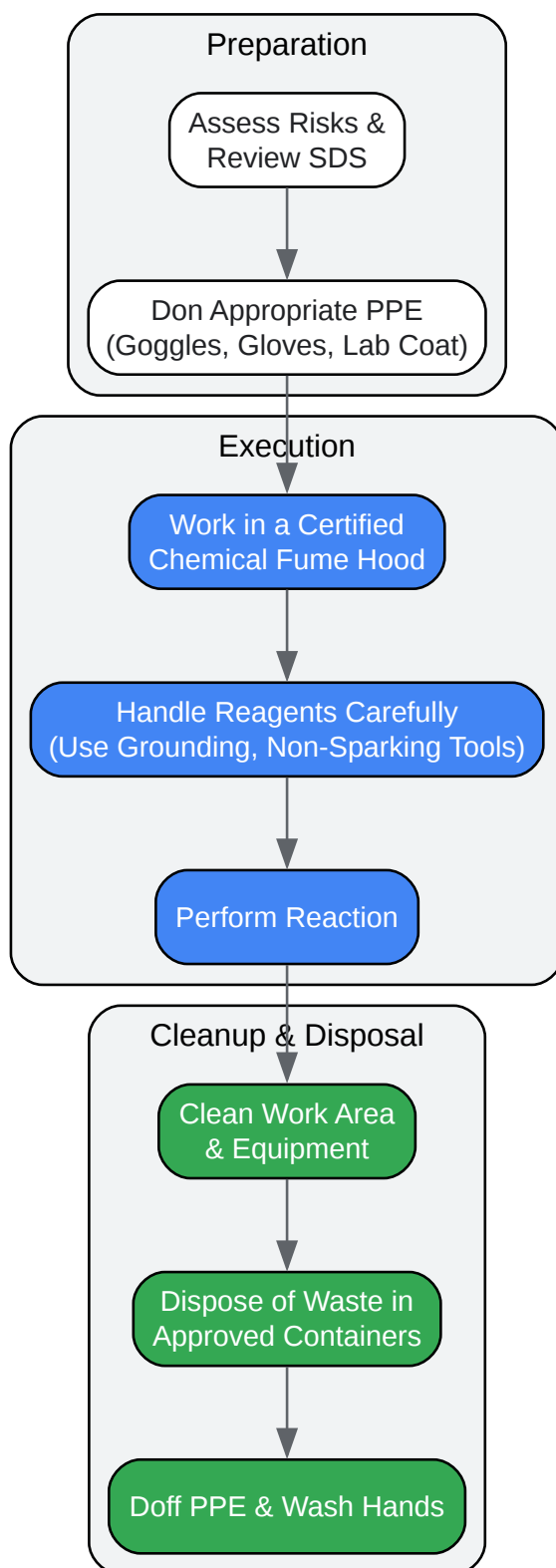
Safe Handling and Storage

Given its hazardous properties, strict adherence to safety protocols is mandatory when working with **tetraallylsilane**.

Engineering Controls and Personal Protective Equipment (PPE)

A multi-layered approach to safety, combining engineering controls and PPE, is essential.

- Ventilation: Always handle **tetraallylsilane** in a well-ventilated area, preferably inside a certified chemical fume hood, to minimize inhalation exposure.^[7]^[12]
- Eye Protection: Wear chemical safety goggles or a face shield. Contact lenses should not be worn.^[7]^[9]
- Skin Protection: Use chemically resistant gloves, such as neoprene or nitrile rubber.^[9] Wear a lab coat and ensure no skin is exposed.
- Respiratory Protection: If working outside a fume hood or if there is a risk of significant vapor generation, use a NIOSH-certified respirator with an organic vapor cartridge.^[9]^[12]
- Safety Equipment: An emergency eyewash station and safety shower must be immediately accessible.^[9]



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Workflow for the safe laboratory handling of **tetraallylsilane**.

Storage and Incompatibility

Proper storage is crucial to maintain the stability of **tetraallylsilane** and prevent hazardous situations.

- Conditions: Store in a cool, dry, well-ventilated area away from direct sunlight.^[7]^[12] A recommended storage temperature is between 2-8°C under an inert gas like nitrogen or argon.^[6]
- Container: Keep the container tightly closed to prevent moisture contamination and evaporation.^[7]
- Incompatibilities: Keep away from heat sources, sparks, open flames, and strong oxidizing agents.^[7]^[12] Organosilicon compounds can also react with acids and bases.^[12]
- Classification: **Tetraallylsilane** falls under Storage Class 10 for combustible liquids.^[1]

Emergency Procedures

Preparedness for accidents is a key component of laboratory safety.

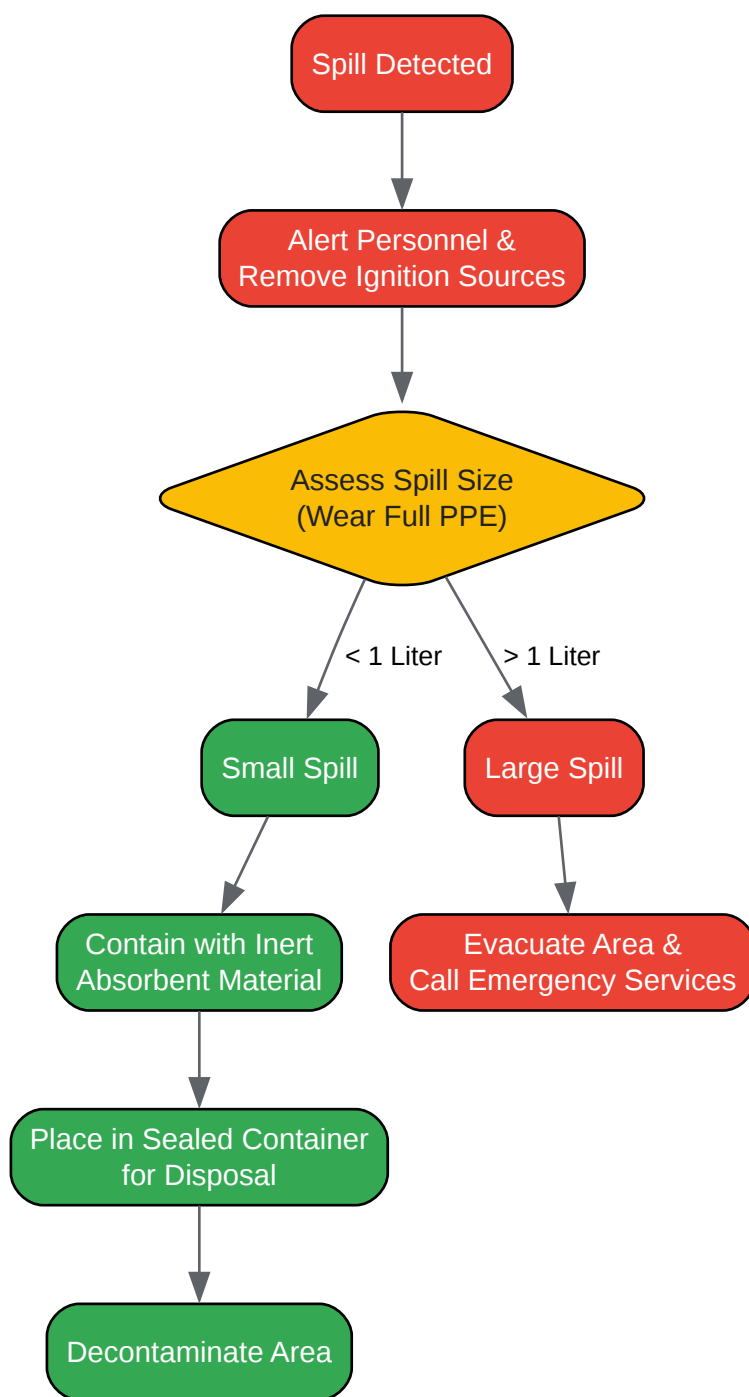
First Aid Measures

Immediate and appropriate first aid can significantly reduce the severity of an injury from exposure.

- Eye Contact: Immediately flush eyes with copious amounts of water for at least 15 minutes, holding the eyelids open. Seek immediate medical attention.^[7]
- Skin Contact: Remove contaminated clothing and wash the affected area immediately with plenty of soap and water.^[7]
- Inhalation: Move the person to fresh air. If breathing is difficult or they feel unwell, call a poison control center or doctor.^[7]
- Ingestion: Do not induce vomiting. If the person is conscious, rinse their mouth with water and seek immediate medical assistance.^[7]

Accidental Release and Fire-Fighting

- **Spill Response:** In case of a spill, remove all ignition sources.^[7] For small spills, absorb the liquid with an inert material (e.g., vermiculite, dry sand) and place it in a sealed container for disposal. For large spills, evacuate the area and contact emergency services.^[12] Ensure proper ventilation during cleanup.
- **Fire-Fighting:** Use dry chemical, carbon dioxide, water spray, or alcohol-resistant foam to extinguish a fire.^{[7][9]} Do not use a direct stream of water, as it may spread the fire.^[9] Firefighters should wear self-contained breathing apparatus and full protective gear.



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Logical flow for responding to a **tetraallylsilane** spill.

Disposal Considerations

Waste generated from the use of **tetraallylsilane** must be treated as hazardous chemical waste.

- Disposal: Collect all waste, including contaminated absorbent materials and empty containers, in designated, sealed containers.[7]
- Regulations: Dispose of the waste through a licensed professional waste disposal service in accordance with all local, state, and federal regulations.[7][12] Do not pour **tetraallylsilane** or its waste down the drain.[12]

Conclusion

Tetraallylsilane is a valuable reagent in chemical synthesis but requires careful and informed handling due to its combustible nature and its potential to cause skin, eye, and respiratory irritation. By implementing robust engineering controls, consistently using appropriate personal protective equipment, and adhering to the established protocols for handling, storage, and emergency response, researchers can safely harness the synthetic potential of this compound. A proactive approach to safety is paramount in any laboratory setting, and a thorough understanding of this guide is a critical step in that process.

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- To cite this document: BenchChem. [A Technical Guide to the Safe Handling and Use of Tetraallylsilane]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b074137#safety-and-handling-of-tetraallylsilane>]

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